

Advanced Application Note: 1,2-Dichloro-4-[(E)-2-nitroethenyl]benzene

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Compound of Interest

Compound Name: 1,2-Dichloro-4-[(E)-2-nitroethenyl]benzene

CAS No.: 18984-16-2

Cat. No.: B098149

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Common Name: 3,4-Dichloro-

-nitrostyrene CAS: 18984-16-2 Classification: Electrophilic Michael Acceptor / Cysteine Trap
Version: 2.1 (2026)

Executive Summary

This technical guide details the utility of **1,2-Dichloro-4-[(E)-2-nitroethenyl]benzene** (hereafter 3,4-DCN) as a potent Michael acceptor in drug discovery and organic synthesis. Unlike simple acrylamides used in Targeted Covalent Inhibitors (TCIs), the

-nitrostyrene moiety offers a "harder" electrophilic character due to the strong electron-withdrawing nature of the nitro group, combined with the lipophilic modulation provided by the 3,4-dichloro substitution pattern.

This document provides validated protocols for its synthesis, kinetic characterization against biological thiols (glutathione), and application as a fragment for covalent ligand screening.

Mechanistic Basis & Chemical Identity

Electrophilic Activation

The reactivity of 3,4-DCN is driven by the conjugation of the alkene with the nitro group () and the benzene ring.

- The Nitro Effect: The

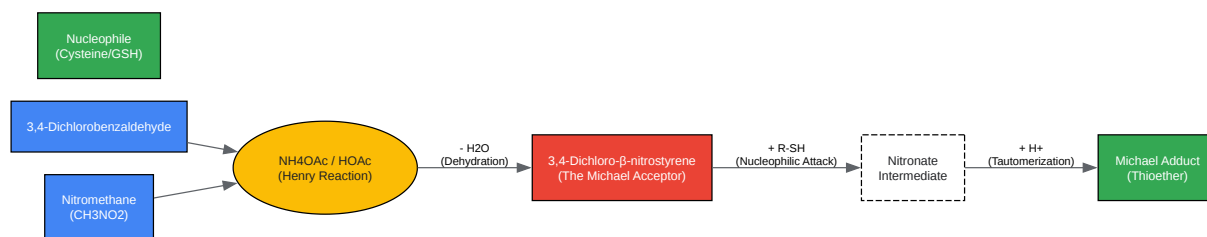
group is a powerful electron-withdrawing group (EWG) via both induction (-I) and resonance (-R). This significantly lowers the energy of the Lowest Unoccupied Molecular Orbital (LUMO), making the

-carbon highly susceptible to nucleophilic attack.

- The Dichloro Effect: The chlorine atoms at positions 3 and 4 of the phenyl ring exert a dual effect:
 - Electronic: They further withdraw electron density from the ring (inductive effect), slightly increasing the electrophilicity of the -carbon compared to unsubstituted nitrostyrene.
 - Physicochemical: They significantly increase lipophilicity (), improving membrane permeability and altering non-covalent binding affinity in hydrophobic protein pockets.

Reaction Pathway Visualization

The following diagram illustrates the synthesis of 3,4-DCN via the Henry Reaction and its subsequent Michael addition mechanism with a Thiol (R-SH).



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Figure 1: Synthetic route (Henry Reaction) and mechanism of Cysteine ligation.

Synthesis Protocol: The Henry Reaction

Objective: Synthesis of 3,4-Dichloro-

-nitrostyrene from 3,4-dichlorobenzaldehyde.

Reagents & Stoichiometry

Component	Equiv.	Role
3,4-Dichlorobenzaldehyde	1.0	Substrate
Nitromethane	5.0	Reagent & Solvent
Ammonium Acetate	0.4	Catalyst
Glacial Acetic Acid	Solvent	Co-solvent (Optional)

Step-by-Step Procedure

- Setup: Equip a round-bottom flask with a magnetic stir bar and a reflux condenser.
- Charging: Add 3,4-dichlorobenzaldehyde (10 mmol, 1.75 g) and ammonium acetate (4 mmol, 0.31 g) to nitromethane (50 mmol, ~3 mL). Note: If solubility is poor, add 2-5 mL of glacial acetic acid.

- Reflux: Heat the mixture to mild reflux (approx. 100°C) for 2–4 hours.
 - Validation: Monitor via TLC (Hexane/EtOAc 8:2). The aldehyde spot () should disappear; a bright yellow fluorescent spot (product) will appear.
- Workup: Cool the reaction to room temperature. The product often crystallizes directly upon cooling.
 - If solid forms: Filter and wash with cold ethanol.
 - If liquid remains: Pour mixture into ice-water (50 mL). The yellow solid will precipitate.^[1] Filter and wash with water.^[1]
- Purification: Recrystallize from hot Ethanol or Methanol.
- Characterization:
 - Appearance: Yellow crystalline needles.
 - Melting Point: 140–142°C (Lit. value check required for specific polymorphs).
 - ¹H NMR (CDCl₃): Look for the characteristic trans-alkene doublets () in the 7.5–8.0 ppm region.

Biological Application: Cysteine Reactivity Assay

Context: In drug development, determining the reactivity of a Michael acceptor (

) is critical to predict off-target toxicity (glutathione depletion) and on-target potency (covalent binding).

Protocol: Glutathione (GSH) Half-Life Determination

This assay measures the rate of disappearance of the nitrostyrene UV absorbance as it reacts with GSH.

Materials:

- Phosphate Buffer (PBS), pH 7.4, 100 mM.
- Stock Solution A: 3,4-DCN (10 mM in DMSO).
- Stock Solution B: L-Glutathione (reduced), 10 mM in PBS (Freshly prepared).
- UV-Vis Spectrophotometer (scanning 250–450 nm).

Procedure:

- Baseline: Prepare a reaction cuvette with 980 μL PBS + 10 μL Stock A (Final [3,4-DCN] = 100 μM).
- Scan: Record UV spectrum. Note

(typically ~ 310 nm for nitrostyrenes).
- Initiation: Add 10 μL Stock B (Final [GSH] = 100 μM , 1:1 ratio) or 100 μL (10x excess for pseudo-first-order kinetics). Rapidly mix.
- Kinetics: Monitor absorbance decay at

every 30 seconds for 60 minutes at 25°C.
- Data Analysis:
 - Plot

vs. Time.
 - The slope represents

.
 - Calculate

.

Interpretation:

- : Highly reactive. Potential for non-specific toxicity (pan-assay interference).
- : Tunable reactivity. Suitable for Targeted Covalent Inhibitor (TCI) design.[2]

Analytical Validation (Self-Check)

To ensure the integrity of your experiments, use the following checkpoints:

Checkpoint	Method	Expected Result
Purity	HPLC (C18, Water/ACN gradient)	Single peak >98%. Impurities (aldehyde) elute earlier.
Identity	¹ H NMR	Vinyl protons must show large coupling () indicating E-isomer.
Stability	DMSO solution stored 24h	No color change. Darkening implies polymerization or degradation.

Safety & Handling

- Lachrymator:
 - Nitrostyrenes are potent mucous membrane irritants. Always handle in a fume hood.
- Skin Sensitizer: Direct contact may cause allergic dermatitis. Double-glove (Nitrile) is recommended.
- Storage: Store at 4°C, protected from light.

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